Application Note: Biological Activity of Dimethyl Quinolinedicarboxylate Esters

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Compound of Interest

Compound Name:	*Dimethyl 4-methyl-2,3-quinolinedicarboxylate*
CAS No.:	*10037-31-7*
Cat. No.:	*B3032050*

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Unlocking the Pharmacophore: From Lipophilic Scaffold to Bioactive Agent[1]

Introduction: The Chemical Advantage

Dimethyl quinolinedicarboxylate esters (specifically the 2,3- and 2,4-isomers) represent a class of "privileged structures" in medicinal chemistry. Unlike their carboxylic acid counterparts, which are often too polar to cross bacterial cell walls or mammalian membranes efficiently, these methyl esters provide the necessary lipophilicity (LogP ~2.5–3.5) for cellular uptake.

Once intracellular, DQDEs typically function via two distinct mechanisms:

- The "Trojan Horse" Mechanism (Prodrug): Intracellular esterases hydrolyze the methyl groups, releasing the active dicarboxylic acid. This species often acts as a chelator for metalloenzymes (e.g., bacterial Peptide Deformylase or metalloproteases).
- Direct Intercalation: The planar aromatic quinoline core intercalates between DNA base pairs, disrupting replication in rapidly dividing cancer cells.

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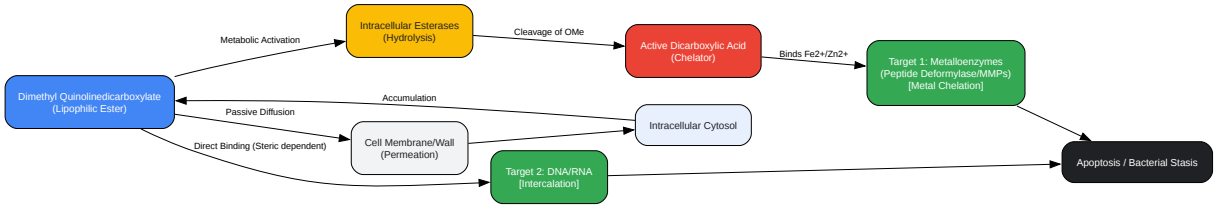
Key Applications:

- Antimicrobial: Targeting Mycobacterium tuberculosis (due to high cell wall permeability) and Gram-negative bacteria.
- Anticancer: Cytotoxicity against MCF-7 (breast) and HepG2 (liver) lines via apoptosis induction.
- Antifungal: Inhibition of Candida albicans hyphal growth.[1]

Mechanism of Action & Signaling Pathways[3][4]

The biological activity of DQDEs is not static; it is a dynamic cascade dependent on cellular metabolism.

Graphviz Diagram: The Dual-Action Mechanism



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Caption:Figure 1: The "Trojan Horse" mechanism where the ester facilitates entry, followed by esterase-mediated activation or direct DNA interaction.

Biological Activity Spectrum

The following table summarizes the activity profile of dimethyl 2,3- and 2,4-quinolinedicarboxylate derivatives.

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Target Organism / Cell Line	Activity Type	Key Metric (Typical)	Mechanism Implicated
Mycobacterium tuberculosis	Antimicrobial	MIC: 2.0 – 6.25 µg/mL	Cell wall penetration + PDF inhibition
Escherichia coli (Gram -)	Antibacterial	MIC: 8 – 32 µg/mL	DNA Gyrase inhibition (weak) / PDF inhibition
Candida albicans	Antifungal	MIC: 16 – 32 µg/mL	Inhibition of hyphal transition
MCF-7 (Breast Cancer)	Cytotoxic	IC50: 10 – 25 µM	Apoptosis (Caspase-3 activation)
HepG2 (Liver Cancer)	Cytotoxic	IC50: ~15 µM	Oxidative stress induction (ROS generation)

Detailed Experimental Protocols

These protocols are optimized for lipophilic esters. Standard aqueous protocols often fail because the compound precipitates before reaching the target.

Protocol A: Lipophilicity-Optimized MIC Determination

Standard broth microdilution often yields false negatives for DQDEs due to precipitation. This modified protocol uses a solubility enhancer.

Materials:

- Mueller-Hinton Broth (MHB) (cation-adjusted).
- Solvent: DMSO (Dimethyl sulfoxide).[2]
- Resazurin dye (0.01% w/v) for viability visualization.
- Surfactant: Tween 80 (0.02% final concentration).

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Workflow:

- Stock Preparation: Dissolve the dimethyl quinolinedicarboxylate ester in 100% DMSO to a concentration of 10 mg/mL. Vortex for 2 minutes.
  - Critical Step: If the solution is cloudy, sonicate at 40°C for 5 minutes.
- Media Preparation: Prepare MHB containing 0.02% Tween 80. The Tween prevents the ester from crashing out of solution upon dilution.
- Serial Dilution:
  - Add 100 µL of media to columns 2–12 of a 96-well plate.
  - Add 200 µL of compound stock (diluted to 2x starting test concentration in media) to column 1.
  - Perform 1:2 serial dilutions across the plate.
  - Note: Final DMSO concentration must be < 2.5% to avoid solvent toxicity.[3]
- Inoculation: Add 100 µL of bacterial suspension (adjusted to

  CFU/mL) to all wells.
- Incubation: Incubate at 37°C for 24 hours.
  - Expert Insight: For Mycobacterium, incubate for 7 days.
- Readout: Add 30 µL Resazurin. Incubate 2–4 hours. Blue = No Growth (Active); Pink = Growth.

Protocol B: Esterase-Dependent Cytotoxicity Assay (MTT)

This assay validates if the compound acts as a prodrug. By adding an esterase inhibitor, you can determine if hydrolysis is required for activity.

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Materials:

- Cell Line: HepG2 or MCF-7.
- MTT Reagent (5 mg/mL in PBS).
- BNPP (Bis-p-nitrophenyl phosphate): A specific esterase inhibitor.

Workflow:

- Seeding: Seed cells at

  cells/well in 96-well plates. Incubate 24h.
- Pre-treatment (The Validation Step):
  - Group A (Control): Media only.
  - Group B (Inhibitor): Pre-treat cells with 100 µM BNPP for 1 hour. (This blocks intracellular esterases).
- Treatment: Add the Dimethyl Quinolinedicarboxylate Ester (0.1 – 100 µM) to both groups.
- Incubation: Incubate for 48 hours.
- Development: Add MTT reagent, incubate 4h, dissolve formazan in DMSO, and read OD at 570 nm.
- Data Analysis:
  - If IC50(Group B) >> IC50(Group A): The compound is a Prodrug (needs hydrolysis).
  - If IC50(Group B) ≈ IC50(Group A): The ester itself is the Active Agent.

Experimental Workflow Diagram

This diagram outlines the logical flow from synthesis to lead characterization.

Graphviz Diagram: Experimental Workflow

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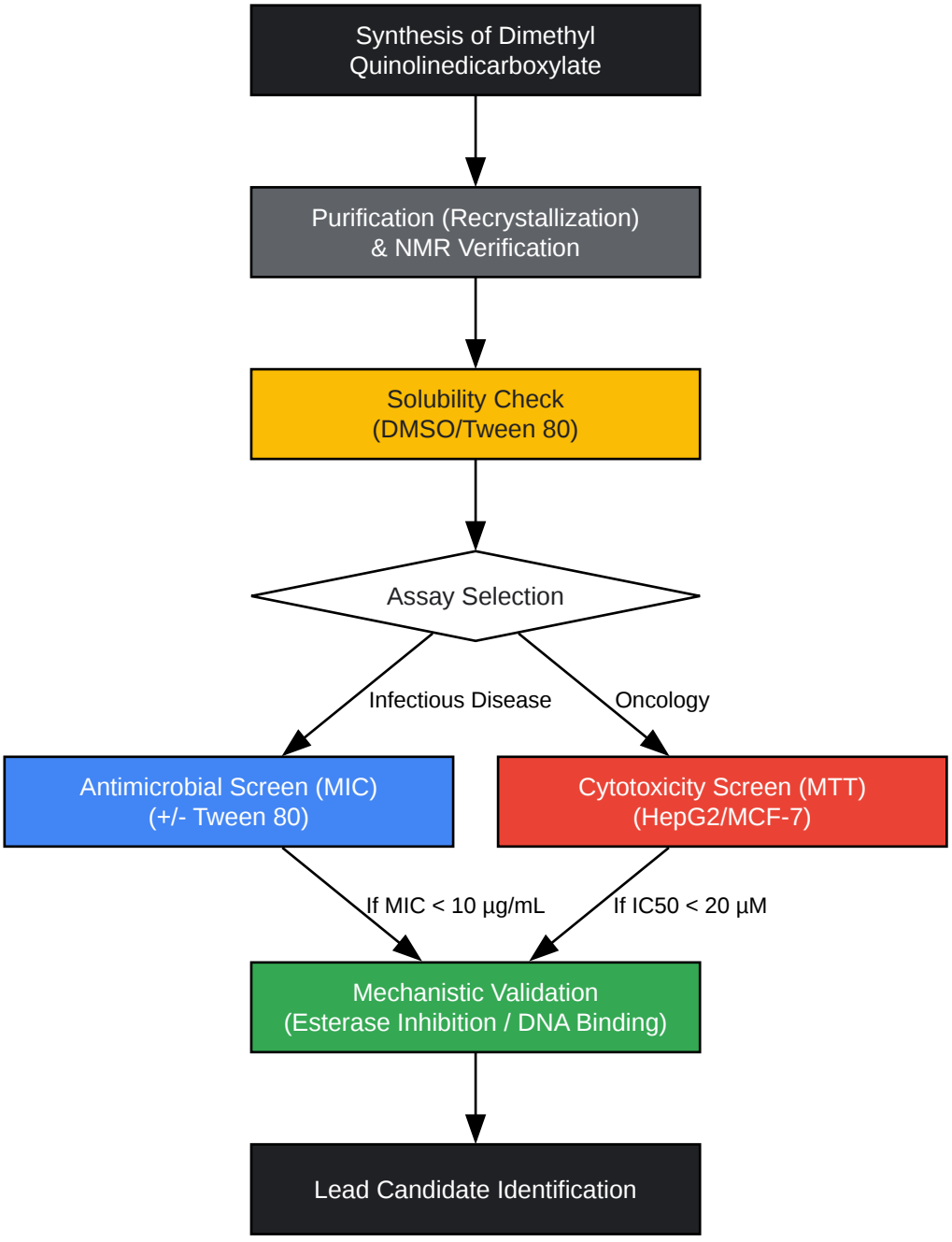

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Caption:Figure 2: Step-by-step workflow for characterizing quinoline esters, prioritizing solubility checks before bio-assays.

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